

# 4-Chloro-3-fluoro-5-iodopyridine proper disposal procedures

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## Compound of Interest

Compound Name: 4-Chloro-3-fluoro-5-iodopyridine

Cat. No.: B13092741

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This guide outlines the precise disposal procedures for **4-Chloro-3-fluoro-5-iodopyridine** (CAS 1211581-02-0).<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> It is designed for researchers and safety officers requiring immediate, actionable protocols that comply with rigorous environmental and safety standards.<sup>[3]</sup>

## Part 1: Chemical Profile & Hazard Identification

Before initiating disposal, you must validate the material's identity and understand its specific reactivity profile.<sup>[3]</sup> This compound presents a triple-halogenated threat (Chlorine, Fluorine, Iodine) on a pyridine ring, requiring specific segregation from standard organic waste streams.<sup>[3]</sup>

Property	Details
Chemical Name	4-Chloro-3-fluoro-5-iodopyridine
CAS Number	1211581-02-0 (Verify against container label; isomers differ)
Molecular Formula	C <sub>5</sub> H <sub>2</sub> ClFIN
Waste Classification	Halogenated Organic (Non-flammable, Toxic)
Primary Hazards	Skin/Eye Irritant, Respiratory Irritant, Toxic by Ingestion.[1][3]
Reactivity Alert	Light Sensitive. Incompatible with strong oxidizers and strong bases.[3]

## Part 2: Pre-Disposal Handling & Segregation

### CRITICAL SAFETY WARNING:

- NO BLEACH: Do NOT mix iodine-containing compounds with bleach (sodium hypochlorite). [3] This reaction generates toxic iodine gas and other hazardous byproducts.[3]
- NO AUTOCLAVE: Do NOT autoclave waste containing this compound.[3][4] Heat can volatilize iodine, contaminating the autoclave and the laboratory air.[3]

### Step 1: Quenching (Only if Reactive Residue Exists)

If the material is pure or in a stable solution, skip to Step 2.[3] If it is part of a reactive mixture (e.g., organolithium reaction):

- Cool the reaction vessel to -78°C or 0°C.
- Slowly add Isopropanol or Methanol to quench unreacted species.[3]
- Allow to warm to room temperature.
- Adjust pH to neutral (pH 6-8) using dilute HCl or NaOH if necessary.[3]

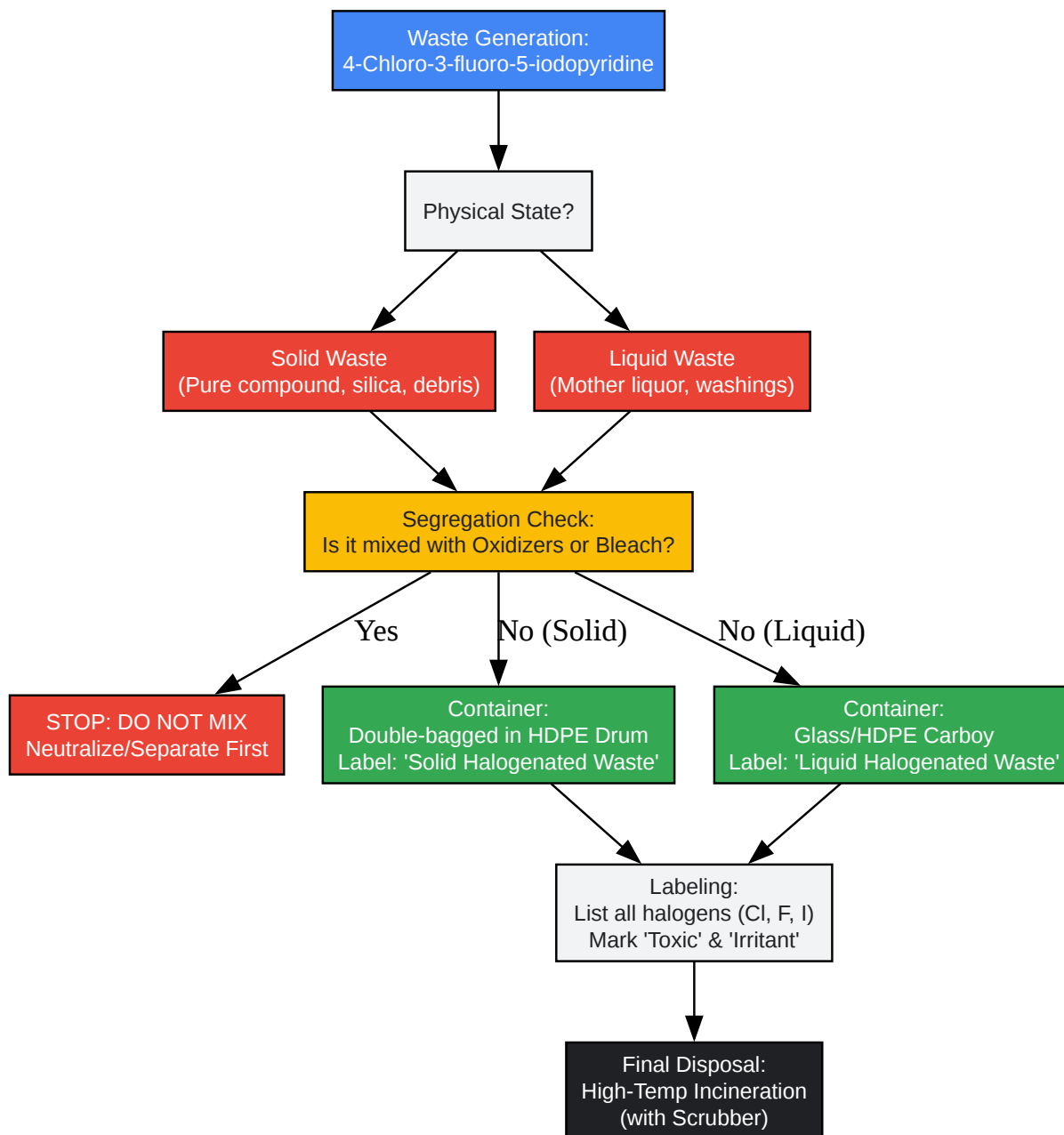
## Step 2: Waste Segregation

Segregate this compound into Halogenated Waste streams.[3] Do not mix with non-halogenated solvents (e.g., acetone, ethanol) unless the entire mixture is destined for halogenated disposal.[3]

Waste Stream	Criteria	Packaging Protocol
Solid Waste	Pure solid, contaminated gloves, silica gel, paper towels. [1][3]	Double-bag in clear polyethylene bags. Place in a rigid, wide-mouth container.
Liquid Waste	Solutions in DCM, Chloroform, or other halogenated solvents. [3]	High-density polyethylene (HDPE) or glass carboy.[1][3] Vented cap recommended if evolution of gas is possible.[3]
Sharps	Contaminated needles/syringes.[3]	Rigid, puncture-proof sharps container labeled "Chemical Contaminated Sharps".[3]

## Part 3: Disposal Workflow (Decision Logic)

The following diagram illustrates the decision-making process for disposing of **4-Chloro-3-fluoro-5-iodopyridine** to ensure compliance and safety.



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Figure 1: Decision logic for the safe segregation and packaging of halogenated pyridine waste.

## Part 4: Regulatory & Logistics

### Labeling Requirements

Your waste tag must explicitly list the full chemical name.[3] "Halogenated Waste" is insufficient for iodine-containing compounds due to the specific incineration requirements for iodine.[3]

- Constituents: **4-Chloro-3-fluoro-5-iodopyridine** (100%) [or % in solution]
- Hazard Checkboxes: [x] Toxic [x] Irritant [x] Halogenated[3]
- Specific Note: "Contains Organic Iodine - Do Not Autoclave."

## Final Destruction Method

The only acceptable final disposal method for this compound is High-Temperature Incineration at a licensed hazardous waste facility equipped with wet gas scrubbers.[3]

- Why? Incineration ensures the destruction of the pyridine ring.[3] The scrubber is essential to capture the acidic gases generated: Hydrogen Chloride (HCl), Hydrogen Fluoride (HF), and Hydrogen Iodide (HI/I<sub>2</sub>).
- Iodine Note: Iodine can sublime and pass through standard particulate filters; therefore, the waste contractor must be informed of high iodine content to adjust scrubber alkalinity if necessary.[3]

## Emergency Spill Procedures

- Small Spill (< 5g/mL):
  - Evacuate immediate area.[3]
  - Wear PPE: Nitrile gloves (double gloved), lab coat, safety goggles.[3]
  - Cover spill with vermiculite or sand.[3][5]
  - Scoop into a wide-mouth jar and label as hazardous waste.
  - Clean area with soap and water; do not use bleach.[3]
- Large Spill: Evacuate the lab and contact your EHS emergency line immediately.[3]

## References

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